

Personal protective equipment for handling 2-Amino-3-iodophenol

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Compound of Interest

Compound Name: 2-Amino-3-iodophenol

Cat. No.: B045077

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Essential Safety and Handling Guide for 2-Amino-3-iodophenol

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-3-iodophenol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier and Hazard Information:

Identifier	Value
IUPAC Name	2-Amino-3-iodophenol
CAS Number	Not explicitly found, but related compounds are referenced.
Molecular Formula	C ₆ H ₆ INO
Molecular Weight	235.02 g/mol
Hazard Classifications	Acute Toxicity, Oral (Category 3), Eye Irritation[1]
Signal Word	Danger
Hazard Statements	H301 (Toxic if swallowed), H319 (Causes serious eye irritation)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **2-Amino-3-iodophenol**. The following equipment is mandatory when handling this compound.

PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber).[2][3] Always inspect gloves for integrity before use.	To prevent skin contact.[4]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[3][5] A face shield should be worn if there is a significant risk of splashing.	To protect eyes from irritation and serious damage.[1][4]
Body Protection	A lab coat or chemical-resistant apron.[3][5] Long-sleeved clothing and closed-toe shoes are also required.	To prevent accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [6][7] If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95) may be necessary. [8]	To prevent inhalation of the compound, which is harmful.[9]

Operational Plan for Handling 2-Amino-3-iodophenol

A systematic approach to handling this chemical will minimize risks.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[6]
- Designate a specific area for handling **2-Amino-3-iodophenol** and ensure it is clean and uncluttered.

2. Weighing and Aliquoting:

- Perform all weighing and handling of the solid compound within a chemical fume hood to contain any dust.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid. Avoid creating dust.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. During the Experiment:

- Keep all containers with **2-Amino-3-iodophenol** clearly labeled and sealed when not in use. [\[10\]](#)
- Avoid all personal contact with the substance, including inhalation. [\[11\]](#)
- Do not eat, drink, or smoke in the laboratory area. [\[12\]](#)

4. Post-Experiment:

- Thoroughly wash hands and any exposed skin with soap and water after handling. [\[1\]](#)
- Decontaminate all surfaces and equipment that came into contact with the chemical.
- Properly store or dispose of any remaining **2-Amino-3-iodophenol** according to the disposal plan.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [\[1\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [\[1\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[6]
- Spills: For minor spills, use absorbent material to clean up and place it in a sealed container for disposal.[11] For major spills, evacuate the area and contact emergency services.

Disposal Plan

Proper disposal of **2-Amino-3-iodophenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **2-Amino-3-iodophenol** in a designated, properly labeled, and sealed hazardous waste container.[10]
- The container must be compatible with the chemical.
- Do not mix with incompatible waste streams.[13]

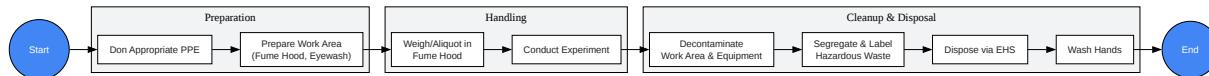
2. Container Disposal:

- Empty containers must be thoroughly rinsed with a suitable solvent.
- The first rinseate should be collected and disposed of as hazardous waste.[13] For highly toxic chemicals, the first three rinses must be collected.[13]
- After thorough rinsing, the container can be disposed of according to institutional guidelines.

3. Final Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.
- Never dispose of **2-Amino-3-iodophenol** down the drain or in the regular trash.[13]

Workflow for Safe Handling of 2-Amino-3-iodophenol



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Caption: Workflow for the safe handling of **2-Amino-3-iodophenol** from preparation to disposal.

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